

A Technical Guide to the Physicochemical Properties of 2-Iodo-5-methoxyaniline

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Compound of Interest

Compound Name: **2-Iodo-5-methoxyaniline**

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Introduction

2-Iodo-5-methoxyaniline, with CAS Number 153898-63-6, is an organic compound characterized by an aniline structure substituted with an iodine atom at the 2-position and a methoxy group at the 5-position.^[1] This molecule serves as a pivotal building block in advanced organic synthesis. The presence and positioning of its functional groups—the amino, iodo, and methoxy groups—impart a unique reactivity profile, making it a valuable intermediate in the development of pharmaceuticals and agrochemicals.^{[1][2]} The iodine atom, in particular, enhances its reactivity in various cross-coupling reactions, which are fundamental in constructing complex molecular scaffolds.^{[1][2]} This guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for its synthesis and characterization, and its applications in chemical research.

Core Physicochemical Properties

The key physicochemical data for **2-Iodo-5-methoxyaniline** are summarized below. These parameters are crucial for its handling, reaction optimization, and application in further synthetic endeavors.

Property	Value	Source(s)
IUPAC Name	2-iodo-5-methoxyaniline	[3][4][5]
CAS Number	153898-63-6	[3][4][6][7][8]
Molecular Formula	C ₇ H ₈ INO	[1][6][7]
Molecular Weight	249.05 g/mol	[3][4][7][8]
Monoisotopic Mass	248.96506 Da	[3][9]
Physical Form	Yellow solid; pale yellow to brown color.[1][10] Some sources report it as a liquid.[4]	[1][4][10]
Melting Point	40 °C	[10]
Boiling Point	298.423 °C at 760 mmHg	[6]
Flash Point	134.282 °C	[6]
Predicted XLogP	1.9	[3][9]
Topological Polar Surface Area	35.3 Å ²	[3]
Storage Conditions	Store in a freezer (-20°C), under an inert atmosphere, and keep in a dark place.[4][7]	[4][7]

Note: Solubility and pKa data for the specific isomer **2-Iodo-5-methoxyaniline** are not readily available in the provided search results. However, for the related isomer 5-Iodo-2-methoxyaniline (CAS 77770-09-3), the predicted pKa is 3.58±0.10 and the water solubility is reported as 0.87 g/L at 25°C (sparingly soluble).[11] This information may provide a rough estimate but should be used with caution.

Spectral Data

Spectral analysis is essential for the structural confirmation of **2-Iodo-5-methoxyaniline**.

Data Type	Details	Source
¹ H NMR	(400 MHz, CDCl ₃): δ 7.48 (d, J = 8.8 Hz, 1H), 6.42 (dd, J ₁ = 8.8 Hz, J ₂ = 2.8 Hz, 1H), 6.32 (d, J = 2.8 Hz, 1H), 4.07 (s, 2H, NH ₂), 3.74 (s, 3H, OCH ₃).	[10]
¹³ C NMR	(100 MHz, CDCl ₃): δ 161.2, 147.7, 139.3, 106.7, 100.6, 73.6, 55.4.	[10]
HRMS	(ESI): Calculated for [C ₇ H ₈ INO+H ⁺]: 249.9729, Found: 249.9720.	[10]

Experimental Protocols

Synthesis via Decarboxylative Iodination

A practical, transition-metal-free synthesis of **2-iodo-5-methoxyaniline** has been reported. The following protocol is adapted from a study by Ronga et al.[\[10\]](#)

Objective: To synthesize **2-iodo-5-methoxyaniline** from 2-amino-5-methoxybenzoic acid.

Materials:

- 2-amino-5-methoxybenzoic acid
- Iodine (I₂)
- Potassium Iodide (KI)
- Acetonitrile (CH₃CN)
- Oxygen (O₂)
- High-pressure stainless-steel reactor

- Standard glassware for workup and purification
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate, petroleum ether)

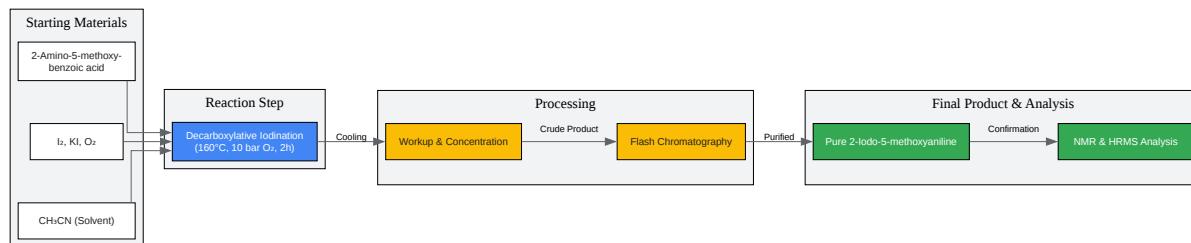
Procedure:

- Reaction Setup: To a 50 mL glass liner within an autoclave, add 2-amino-5-methoxybenzoic acid, I₂ (0.5 equiv), and KI (0.6 equiv).
- Solvent Addition: Add 10 mL of CH₃CN to the mixture.
- Pressurization: Purge the autoclave with three cycles of pressurization and venting with O₂ before pressurizing the vessel with O₂ to 10 bar.
- Reaction: Stir the reaction mixture in a heating mantle at 160 °C for 2 hours.
- Cooling and Workup: After the reaction is complete, cool the reactor using a water bath. The resulting product mixture is then concentrated under vacuum.
- Purification: Purify the crude residue by flash column chromatography on silica gel. Elute with a mixture of ethyl acetate and petroleum ether (1:10 v/v) to isolate **2-Iodo-5-methoxyaniline**.^[10]
- Characterization: Confirm the identity and purity of the final product using NMR spectroscopy (¹H and ¹³C) and High-Resolution Mass Spectrometry (HRMS) as detailed in the spectral data table above.^[10]

Visualizations

Logical Workflow: Synthesis and Characterization

The following diagram illustrates the workflow for the synthesis and subsequent characterization of **2-Iodo-5-methoxyaniline**.

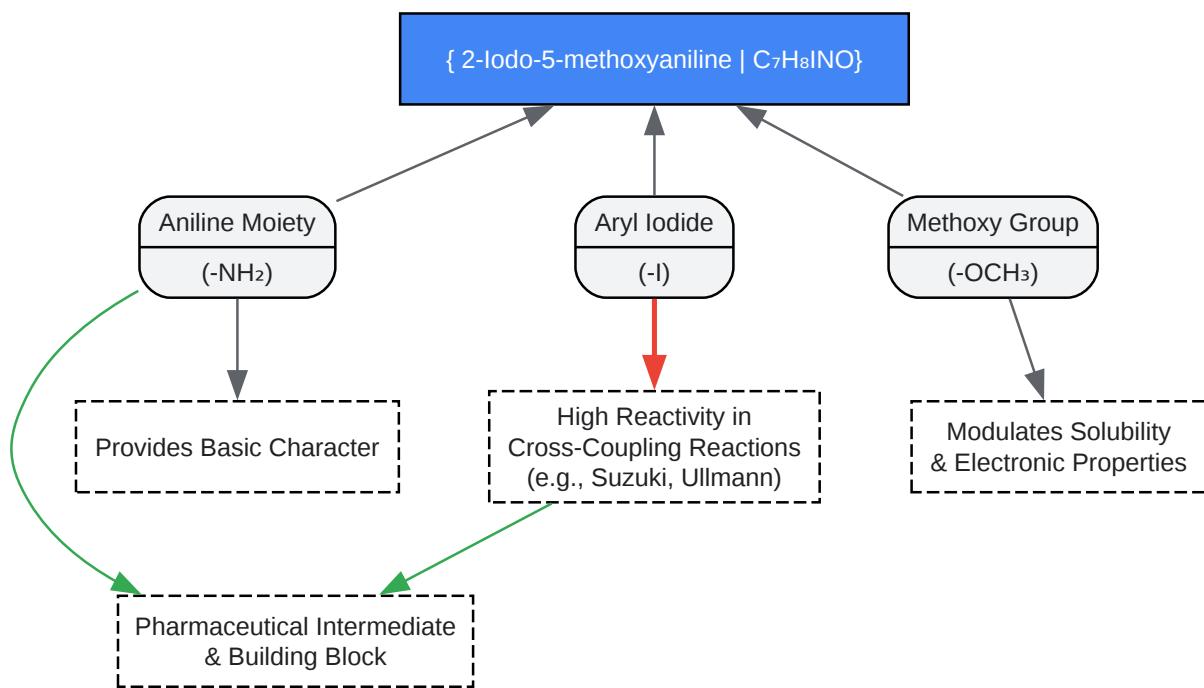


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Caption: Workflow for the synthesis and analysis of **2-Iodo-5-methoxyaniline**.

Structure-Property Relationships

This diagram outlines the relationship between the key functional groups of **2-Iodo-5-methoxyaniline** and its resulting chemical properties and applications.

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Caption: Influence of functional groups on the properties of **2-Iodo-5-methoxyaniline**.

Applications in Research and Development

2-Iodo-5-methoxyaniline is a key intermediate in the synthesis of more complex molecules. Its utility stems from the distinct reactivity of its functional groups:

- **Cross-Coupling Reactions:** The aryl iodide group is an excellent substrate for various palladium-catalyzed cross-coupling reactions, such as Suzuki and Ullmann couplings.^[2] This allows for the formation of carbon-carbon and carbon-heteroatom bonds, which is a cornerstone of modern synthetic chemistry for building biaryl systems and other complex scaffolds.^[2]
- **Pharmaceutical Synthesis:** As a versatile building block, it is instrumental in drug discovery and development.^[2] The aniline and methoxy groups can be further modified, while the iodo-group provides a reactive handle for constructing the core of potential therapeutic agents. Its derivatives are explored in the creation of novel compounds for various medicinal applications.^{[1][2]}

Safety and Handling

2-Iodo-5-methoxyaniline is associated with several hazard classifications. Users should consult the full Safety Data Sheet (SDS) before handling.

- GHS Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).[3]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[4]
- Handling Recommendations: Handle in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Store in a cool, dark, and dry place under an inert atmosphere as specified.[7]

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